

Application Notes and Protocols for 2-Undecanone in Fragrance Formulation

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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Introduction to 2-Undecanone

2-Undecanone, also known as methyl nonyl ketone, is a versatile ingredient in the fragrance and flavor industry.^[1] It is a colorless to pale yellow liquid with a characteristic fruity, citrus-like, and slightly waxy aroma.^[1] This ketone is found naturally in various plants and fruits, including rue, bananas, cloves, ginger, and wild-grown tomatoes.^{[2][3]} Due to its unique olfactory profile, **2-Undecanone** is utilized to impart fresh and clean notes in a variety of fragrance compositions. Beyond its use in fine fragrances, it is also employed in personal care products such as soaps, lotions, and creams.^[1] Additionally, it serves as an effective insect and animal repellent.^{[2][3][4]}

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **2-Undecanone** is essential for its effective use in fragrance formulations. These properties influence its solubility, stability, and volatility, which in turn affect the overall performance of the final fragrance.

Property	Value	Reference
Chemical Name	2-Undecanone	[5]
Synonyms	Methyl nonyl ketone	[5]
CAS Number	112-12-9	[5]
Molecular Formula	C11H22O	[5]
Molecular Weight	170.3 g/mol	[5]
Appearance	Colorless to light yellow liquid	[5]
Odor Profile	Fruity, citrus, waxy, slightly floral	[1]
Boiling Point	231-232 °C	[3]
Flash Point	89 °C (192 °F)	
Solubility	Soluble in ethanol and other organic solvents; insoluble in water.	
Purity	≥ 98% (GC)	[5]

Olfactory Profile and Applications

The olfactory characteristics of **2-Undecanone** make it a valuable component in various fragrance types. Its fresh and clean scent profile lends itself well to citrus, fruity, and floral compositions.

Fragrance Family	Olfactory Contribution	Recommended Usage Level in Fragrance Concentrate
Citrus	Enhances freshness and adds a clean, slightly waxy note.	0.1% - 2.0%
Fruity	Provides a fresh, non-sweet fruitiness, reminiscent of unripe banana or pear.	0.2% - 3.0%
Floral (e.g., Rose)	Lends a clean, dewy aspect to rose and other white floral accords.	0.05% - 1.5%
Herbal/Green	Contributes a clean, slightly sharp note that complements green and aromatic accords.	0.1% - 2.5%
Aldehydic	Boosts the clean, soapy character of aldehydic fragrances.	0.5% - 5.0%

Note: The recommended usage levels are illustrative and should be optimized based on the specific fragrance composition and desired outcome.

Experimental Protocols

Protocol for Sensory Evaluation of 2-Undecanone

This protocol outlines a method for the sensory evaluation of **2-Undecanone** by a trained panel to characterize its odor profile at different concentrations.

Objective: To determine the olfactory characteristics of **2-Undecanone** in a hydroalcoholic solution at various concentrations.

Materials:

- **2-Undecanone** (≥98% purity)

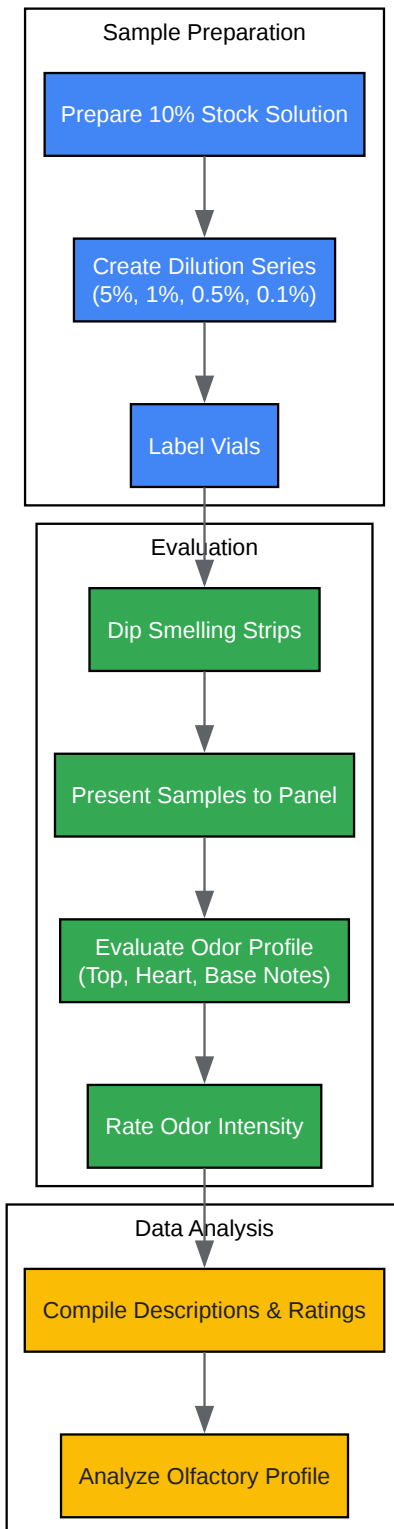
- Ethanol (perfumery grade)
- Distilled water
- Glass beakers and stirring rods
- Volumetric flasks
- Pipettes
- Odor-free smelling strips
- Sample vials

Procedure:

- Stock Solution Preparation: Prepare a 10% (w/w) stock solution of **2-Undecanone** in perfumery grade ethanol.
- Dilution Series: Create a series of dilutions from the stock solution in a hydroalcoholic base (e.g., 80:20 ethanol:water) to achieve final concentrations of 5%, 1%, 0.5%, and 0.1% (w/w).
- Sample Preparation: Label vials for each concentration and a control (the hydroalcoholic base alone).
- Panelist Selection: Select a panel of at least 5-10 trained sensory assessors.
- Evaluation:
 - Provide panelists with smelling strips dipped in each solution, presented in a randomized and blind manner.
 - Instruct panelists to evaluate the odor of each strip at different time intervals (top note: immediately, heart note: after 15 minutes, base note: after 1 hour).
 - Panelists should describe the odor profile using a standardized fragrance vocabulary (e.g., fruity, citrus, waxy, green, floral).

- Panelists should rate the intensity of the odor on a scale (e.g., 1 to 5, where 1 is very weak and 5 is very strong).
- Data Analysis: Compile the descriptive terms and intensity ratings. Analyze the data to create an olfactory profile for **2-Undecanone** at each concentration.

Sensory Evaluation Workflow for 2-Undecanone

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Sensory evaluation workflow.

Protocol for Stability Testing of 2-Undecanone in a Fragrance Formulation

This protocol describes a method to assess the stability of a fragrance formulation containing **2-Undecanone** under accelerated aging conditions.

Objective: To evaluate the impact of heat and light on the chemical and olfactory stability of a fragrance formulation containing **2-Undecanone**.

Materials:

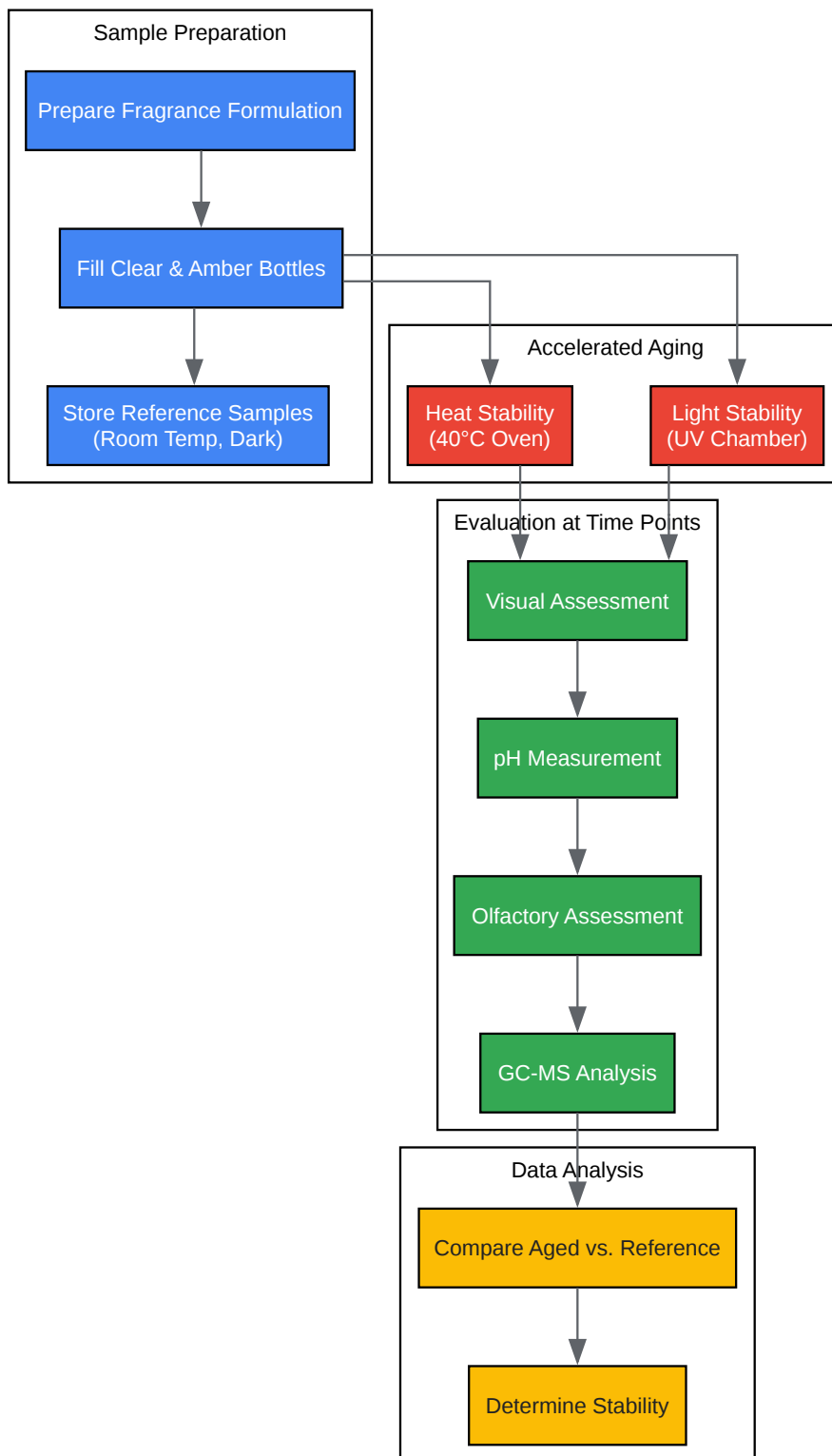
- Test fragrance formulation containing a known concentration of **2-Undecanone**.
- Control fragrance formulation (without **2-Undecanone**).
- Clear and amber glass bottles with airtight caps.
- Oven capable of maintaining a constant temperature (e.g., 40°C).
- UV light chamber.
- Gas Chromatograph-Mass Spectrometer (GC-MS).
- pH meter.

Procedure:

- Sample Preparation:
 - Fill clear and amber glass bottles with the test and control fragrance formulations.
 - Retain a set of samples stored in the dark at room temperature as a reference.
- Accelerated Aging:
 - Heat Stability: Place a set of amber bottles in an oven at 40°C for a defined period (e.g., 4, 8, and 12 weeks).

- Light Stability: Place a set of clear bottles in a UV light chamber for a defined period, monitoring for changes at regular intervals.
- Evaluation:
 - At each time point, remove samples from the oven and UV chamber.
 - Visual Assessment: Observe any changes in color or clarity compared to the reference samples.
 - pH Measurement: Measure the pH of the samples.
 - Olfactory Assessment: Conduct a sensory evaluation of the aged samples compared to the reference samples to detect any changes in the odor profile.
 - Chemical Analysis (GC-MS):
 - Inject a diluted sample of the aged and reference formulations into the GC-MS.
 - Analyze the chromatograms to quantify the concentration of **2-Undecanone** and identify any potential degradation products.
- Data Analysis: Compare the results from the aged samples to the reference samples to determine the stability of **2-Undecanone** under the tested conditions.

Stability Testing Workflow for 2-Undecanone Formulation

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Stability testing workflow.

Safety and Regulatory Information

2-Undecanone has been evaluated for safety in fragrance applications. The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment and concluded that it is not genotoxic and does not pose a safety concern for skin sensitization under the current declared levels of use. It is important to adhere to the recommended usage levels established by regulatory bodies such as the International Fragrance Association (IFRA) to ensure consumer safety. The IFRA recommends a maximum usage level of 5.0% in the final fragrance concentrate.

Conclusion

2-Undecanone is a valuable fragrance ingredient with a desirable fresh and fruity olfactory profile. Its versatility allows for its incorporation into a wide range of fragrance types. Proper understanding of its physicochemical properties, adherence to recommended usage levels, and thorough stability testing are crucial for its successful application in fragrance formulations. The provided protocols offer a framework for the systematic evaluation of **2-Undecanone**, enabling researchers and formulators to optimize its use and ensure the quality and stability of the final product.

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